

Application Notes: In Vitro Characterization of CPI-1328, a Potent EZH2 Inhibitor

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Compound of Interest

Compound Name: CPI-1328
Cat. No.: B12415536

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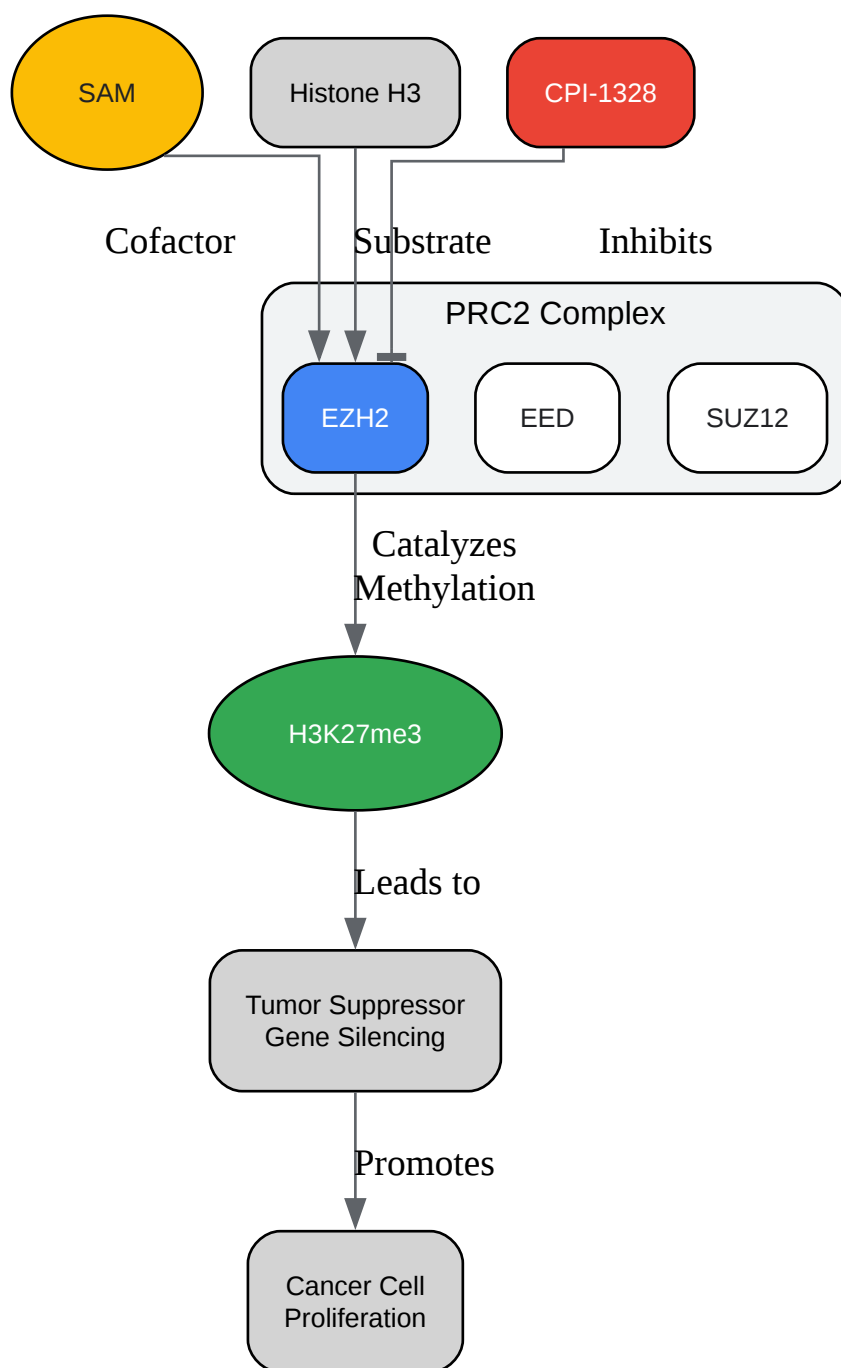
Introduction

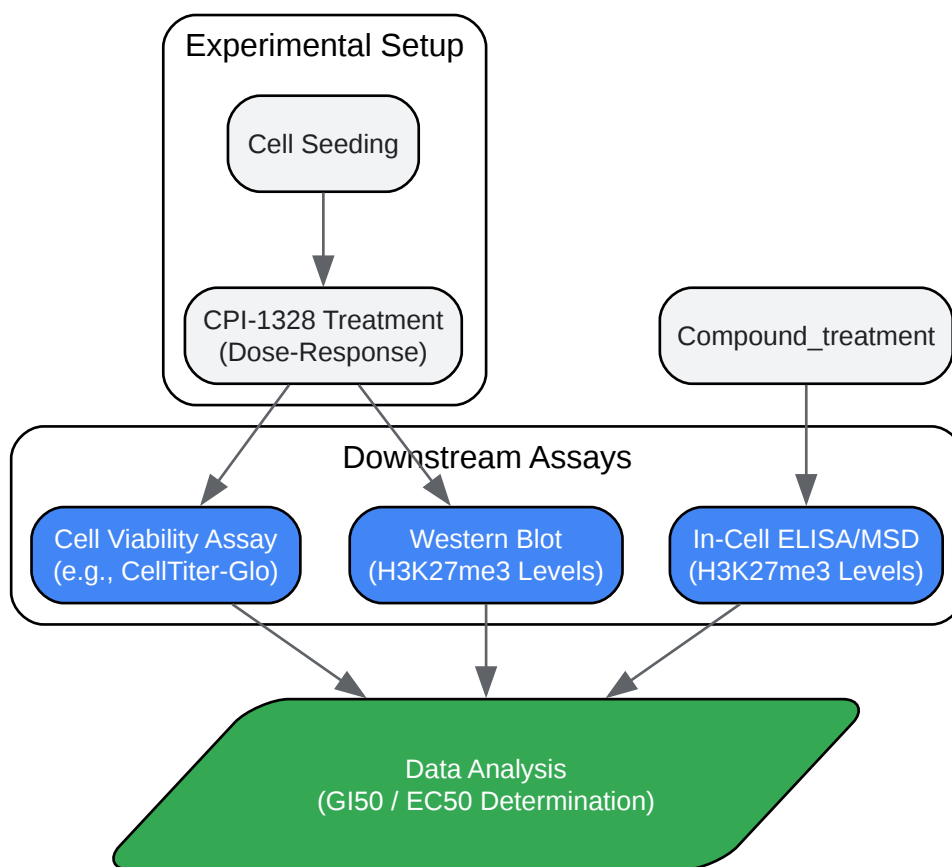
CPI-1328 is a second-generation, highly potent and selective small molecule inhibitor of the Enhancer of Zeste Homolog 2 (EZH2), the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2).^{[1][2][3]} As a key epigenetic regulator, EZH2 catalyzes the trimethylation of histone H3 at lysine 27 (H3K27me3), a modification associated with transcriptional repression. Dysregulation of EZH2 activity is implicated in the pathogenesis of various cancers, making it a compelling therapeutic target. **CPI-1328** exhibits a femtomolar binding affinity for EZH2 and a long drug-target residence time, leading to sustained inhibition of H3K27me3 and potent anti-proliferative effects in cancer cells bearing EZH2 mutations.^[3]

These application notes provide a comprehensive guide for the in vitro evaluation of **CPI-1328**, including recommended concentration ranges, detailed experimental protocols for key assays, and a summary of its biochemical and cellular activities.

Mechanism of Action

CPI-1328 functions as an S-adenosylmethionine (SAM)-competitive inhibitor of EZH2. By binding to the SAM pocket of EZH2, **CPI-1328** prevents the transfer of methyl groups to its histone H3 substrate. This leads to a global reduction in H3K27me3 levels, thereby reactivating the expression of silenced tumor suppressor genes and inducing anti-proliferative effects in EZH2-dependent cancer cells.





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References

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- 3. Identification and characterization of second-generation EZH2 inhibitors with extended residence times and improved biological activity - PMC [pmc.ncbi.nlm.nih.gov]
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[<https://www.benchchem.com/product/b12415536#recommended-concentration-range-for-cpi-1328-in-vitro>]

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